

# An In-depth Technical Guide to Antimony-123: Isotopic Abundance and Properties

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## Compound of Interest

Compound Name: Antimony-123

Cat. No.: B576670

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**Antimony-123** ( $^{123}\text{Sb}$ ) is one of two stable isotopes of the element antimony, a metalloid with various industrial and medical applications.[1][2][3] A thorough understanding of its nuclear, physical, and chemical properties is crucial for researchers, scientists, and professionals in drug development, environmental science, and materials science. This guide provides a comprehensive overview of **Antimony-123**, focusing on its isotopic abundance, fundamental properties, and the experimental protocols used for its analysis.

## Isotopic Abundance and General Properties

Antimony (51Sb) occurs naturally as a mixture of two stable isotopes:  $^{121}\text{Sb}$  and  $^{123}\text{Sb}$ . [4]  $^{123}\text{Sb}$  constitutes a significant fraction of natural antimony, making its properties relevant in all applications of the element. [4][5] Isotopic enrichment of  $^{123}\text{Sb}$  to over 99% is available for specialized applications, such as the production of specific medical radionuclides like Iodine-123 ( $^{123}\text{I}$ ) and Antimony-124 ( $^{124}\text{Sb}$ ). [1][6][7]

The quantitative data for the general properties of **Antimony-123** are summarized in the table below.

Property	Value	Citations
Natural Abundance (atom %)	42.79% ( $\pm 0.05$ )	[4][6][8][9]
Relative Isotopic Mass (Da)	122.9042160	[8][10]
Standard Atomic Weight ( $A_r^\circ$ (Sb))	121.760 ( $\pm 0.001$ )	[4]
Chemical Form (available)	Metal Solid, Oxide ( $Sb_2O_3$ ), Sulfide	[1][6]

## Nuclear and Physical Properties

The nucleus of **Antimony-123** consists of 51 protons and 72 neutrons.[9] Its stability and specific nuclear characteristics, such as its nuclear spin and magnetic moment, make it active in nuclear magnetic resonance (NMR) and Mössbauer spectroscopy, providing valuable tools for structural and chemical environment analysis.[11][12][13]

Key nuclear and physical properties are detailed in the table below for easy reference.

Property	Value	Citations
Protons (Z)	51	[9]
Neutrons (N)	72	[9]
Half-life	Stable	[4][11]
Nuclear Spin (I)	7/2	[8][10]
Parity	+1	[9][11]
Magnetic Dipole Moment ( $\mu/\mu_N$ )	+2.5498	[8][9]
Nuclear Quadrupole Moment (Q/barn)	-0.692 ( $\pm 0.014$ )	[11]
Mass Excess	-89.224 MeV	[9]
Binding Energy per Nucleon	8.472 MeV	[9][11]

## NMR Spectroscopic Properties

Both of antimony's stable isotopes,  $^{121}\text{Sb}$  and  $^{123}\text{Sb}$ , are NMR-active.[14] The tetrahedral environments around the antimony atom can lead to long relaxation times, enabling high-resolution solution NMR characterization.[12][15] This makes  $^{123}\text{Sb}$  NMR a powerful technique for studying the structure and bonding in antimony-containing compounds.

The specific NMR properties for the  $^{123}\text{Sb}$  isotope are presented below.

Property	Value	Citations
Nuclear Spin (I)	7/2	[11][14]
Gyromagnetic Ratio ( $\gamma / 10^7$ $\text{rad T}^{-1} \text{s}^{-1}$ )	3.4892	[11][14]
Resonance Frequency @ 11.744 T (MHz)	64.796	[14]
Relative Sensitivity (vs. $^1\text{H}$ )	$4.57 \times 10^{-2}$	[14]
Absolute Sensitivity (vs. $^1\text{H}$ )	$1.95 \times 10^{-2}$	[14]
Common Reference Compound	$\text{KSbCl}_6$ in $\text{CH}_3\text{CN}$	[8][14]

## Experimental Protocols: Isotopic Analysis

The accurate determination of antimony's isotopic composition ( $\delta^{123}\text{Sb}$ ) is critical for tracing pollution sources and understanding geochemical pathways.[16][17][18] The primary technique for high-precision isotope ratio measurement is Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).[16][19][20]

## Detailed Methodology: Sample Purification and MC-ICP-MS Analysis

Achieving accurate isotopic measurements requires the chemical separation and purification of antimony from the sample matrix to avoid spectral interferences.[21]

#### I. Sample Digestion and Preparation:

- Geological or environmental samples (e.g., soil, minerals) are first digested using appropriate acids to bring the antimony into an aqueous solution.
- The solution is prepared for chromatographic separation.

#### II. Two-Step Chromatographic Purification:

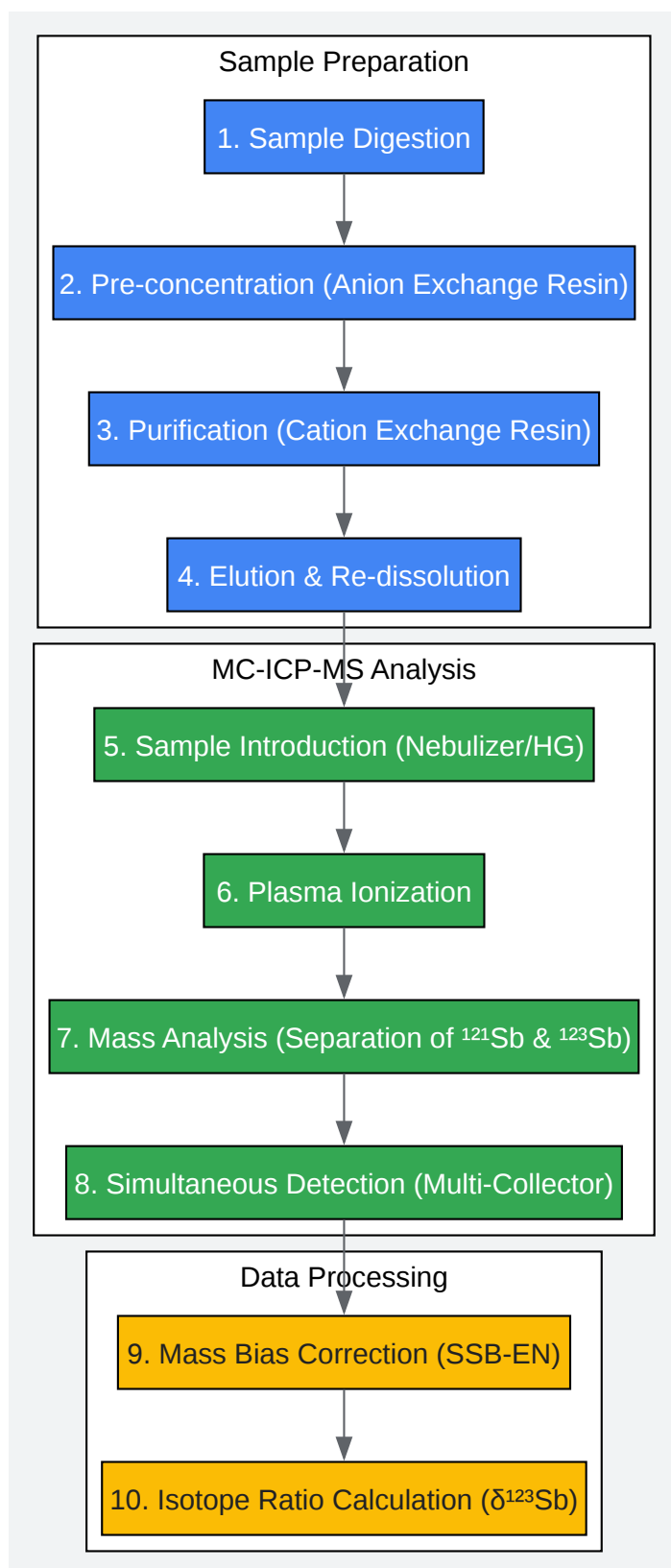
- A two-column ion-exchange chromatography method is employed for robust separation.[\[16\]](#)[\[21\]](#)
  - First Column (Anion Exchange): The sample solution is loaded onto a column containing an anion exchange resin (e.g., AG 1-X4).[\[16\]](#)[\[21\]](#) This step pre-concentrates antimony and removes major matrix cations.
  - Second Column (Cation Exchange): The eluate containing antimony is then passed through a column with a cation exchange resin (e.g., AG 50W-X8).[\[16\]](#)[\[21\]](#) This step removes remaining cationic interferences.
- The final purified antimony fraction is collected, evaporated, and re-dissolved in a dilute acid (e.g., 2% HNO<sub>3</sub>) for analysis.[\[21\]](#) This process typically yields a high recovery of over 98%.[\[16\]](#)[\[19\]](#)

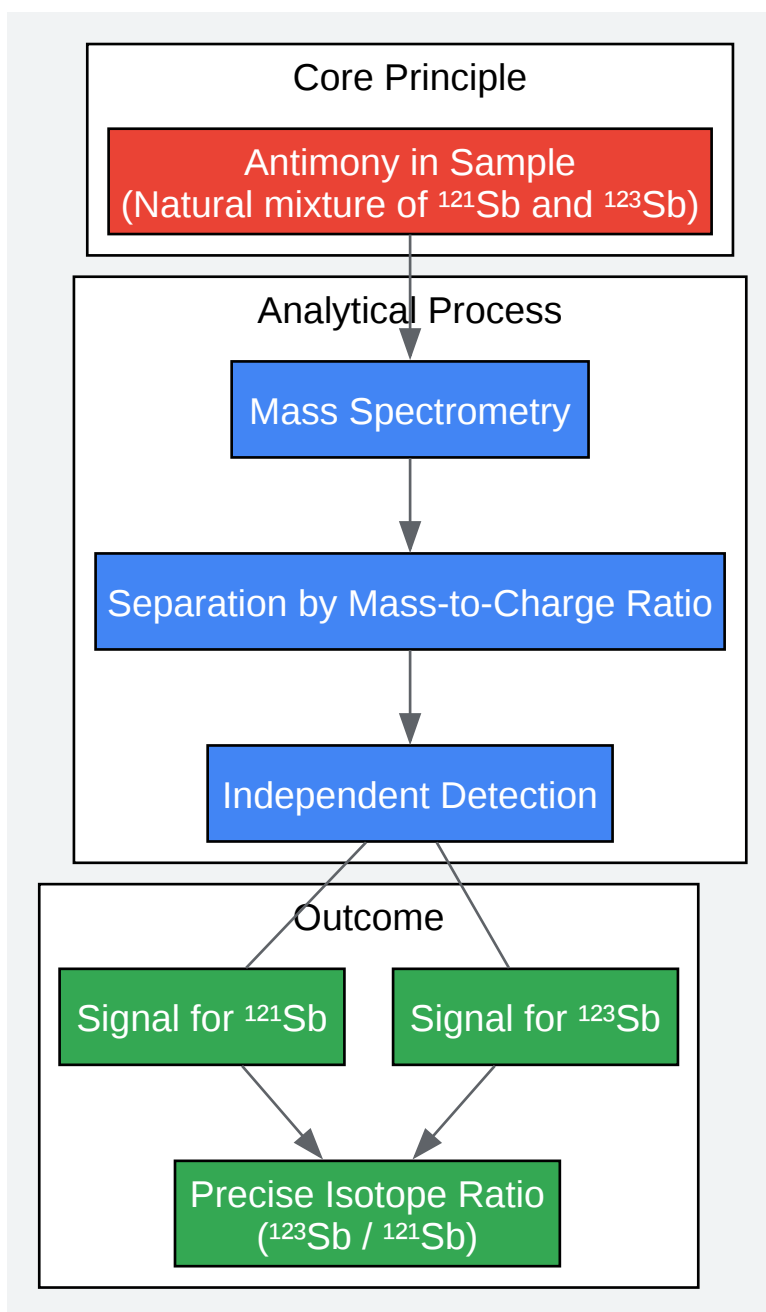
#### III. Isotopic Measurement by MC-ICP-MS:

- The purified sample solution is introduced into the MC-ICP-MS instrument, often using a nebulizer or a hydride generation system.[\[20\]](#)[\[22\]](#)
- The sample is ionized in high-temperature argon plasma.
- The resulting ion beam is passed through a mass analyzer, which separates the <sup>121</sup>Sb and <sup>123</sup>Sb isotopes based on their mass-to-charge ratio.
- The ion beams for each isotope are simultaneously measured by multiple detectors (Faraday cups).

#### IV. Mass Bias Correction:

- Instrumental mass bias is corrected using a combined sample-standard bracketing (SSB) approach with external normalization (EN).[\[16\]](#)
- An element with isotopes of similar mass, such as Cadmium (Cd) or Tin (Sn), is used as an internal standard to monitor and correct for instrumental drift.[\[16\]](#)[\[20\]](#)
- The isotopic composition is reported in delta notation ( $\delta^{123}\text{Sb}$ ) relative to a certified reference material, such as NIST SRM 3102a.[\[16\]](#)[\[21\]](#)





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